

# Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate chemical structure and stereochemistry

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## Compound of Interest

Compound Name: Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate

Cat. No.: B597537

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## An In-depth Technical Guide to Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate**, a key building block in synthetic organic chemistry, particularly in the development of novel pharmaceuticals. This document details its chemical structure, stereochemistry, and available physicochemical properties, offering a valuable resource for researchers in medicinal chemistry and drug discovery.

## Chemical Structure and Stereochemistry

**Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** is a disubstituted piperidine derivative. The core structure consists of a six-membered saturated heterocycle containing a nitrogen atom. The nitrogen is protected by a tert-butoxycarbonyl (Boc) group, a common protecting group in organic synthesis that enhances stability and allows for controlled reactivity at other sites of the molecule.

The piperidine ring is further functionalized with an ethyl carboxylate group at the 3-position and a hydroxyl group at the 5-position. The presence of two stereocenters at the C3 and C5 positions means that the molecule can exist as four possible stereoisomers: (3R, 5R), (3S, 5S),

(3R, 5S), and (3S, 5R), as well as mixtures of these. The precise stereochemistry is crucial for its application in the synthesis of enantiomerically pure pharmaceuticals, as different stereoisomers can exhibit vastly different biological activities. The commercially available product under CAS number 1272756-00-9 may be a specific stereoisomer or a mixture. Further analysis, such as chiral chromatography or specific spectroscopic techniques, would be required to determine the exact stereochemical composition of a given sample.

Chemical Structure:

Caption: Chemical structure of **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate**.

## Physicochemical Properties

Detailed experimental data for **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** is not widely available in the public domain. However, based on its structure and data from commercial suppliers, the following information has been compiled. Researchers should note that these properties may vary depending on the specific stereoisomer and purity of the sample.

Property	Value	Reference
CAS Number	1272756-00-9	[1]
Molecular Formula	C <sub>13</sub> H <sub>23</sub> NO <sub>5</sub>	[1]
Molecular Weight	273.33 g/mol	[1]
IUPAC Name	1-(tert-butyl) 3-ethyl 5-hydroxypiperidine-1,3-dicarboxylate	[1]
SMILES	<chem>CCOC(=O)C1CC(O)CN(C(=O)OC(C)(C)C)C1</chem>	[1]
Purity	≥95% (commercially available)	[1]

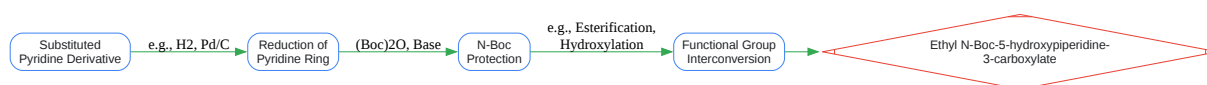
## Synthesis and Experimental Protocols

A specific, detailed, and peer-reviewed synthesis protocol for **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** is not readily found in the scientific literature. However, its

structure suggests that it can be synthesized through multi-step reaction sequences common in heterocyclic chemistry. A plausible synthetic approach is outlined below. This proposed pathway is for informational purposes and would require optimization and experimental validation.

#### Proposed Synthetic Pathway:

A potential synthetic route could start from a commercially available substituted pyridine derivative, followed by reduction of the pyridine ring, protection of the nitrogen atom, and subsequent functional group manipulations to introduce the hydroxyl and ethyl ester moieties.



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Caption: A generalized synthetic workflow for the preparation of the target molecule.

Note: The specific reagents and reaction conditions would need to be determined through careful literature review of analogous transformations and experimental optimization.

## Applications in Research and Drug Development

Substituted piperidine scaffolds are prevalent in a wide range of biologically active molecules and approved drugs. The presence of hydroxyl and carboxylate functional groups on the piperidine ring of **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** provides versatile handles for further chemical modifications.

This molecule serves as a valuable chiral building block for the synthesis of complex molecular architectures. The Boc-protecting group can be readily removed under acidic conditions, allowing for subsequent reactions at the nitrogen atom, such as N-alkylation or N-arylation. The hydroxyl and ester functionalities can also be modified to introduce diverse substituents, enabling the generation of libraries of compounds for structure-activity relationship (SAR) studies in drug discovery programs.

While specific signaling pathways involving this exact molecule are not documented, piperidine derivatives are known to interact with a variety of biological targets, including G-protein coupled

receptors (GPCRs), ion channels, and enzymes in the central nervous system (CNS).

Therefore, derivatives of **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** could be explored for their potential as therapeutic agents for a range of diseases.

## Handling and Storage

As with any chemical reagent, proper handling and storage procedures should be followed. It is recommended to handle **Ethyl N-Boc-5-hydroxypiperidine-3-carboxylate** in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

For long-term storage, the compound should be kept in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. It is the responsibility of the user to conduct their own thorough safety assessments and experimental validations.

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## References

- 1. 1-tert-Butyl 3-ethyl 5-hydroxypiperidine-1,3-dicarboxylate 95% | CAS: 1272756-00-9 | AChemBlock [achemblock.com]
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